

Spectroscopic Profile of 1-Ethyl-2-methylcyclopentane: A Technical Guide

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Compound of Interest

Compound Name: 1-Ethyl-2-methylcyclopentane

CAS No.: 930-89-2

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This technical guide provides an in-depth overview of the key spectroscopic data for **1-Ethyl-2-methylcyclopentane** (C_8H_{16}), a saturated hydrocarbon. The document presents available experimental and predicted data for Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS), offering a comprehensive resource for identification and characterization. Detailed experimental protocols are provided to aid in the replication of these analyses.

Mass Spectrometry (MS)

Mass spectrometry of **1-Ethyl-2-methylcyclopentane** reveals a fragmentation pattern characteristic of substituted cycloalkanes. The electron ionization (EI) mass spectrum is characterized by a molecular ion peak and several key fragment ions resulting from the cleavage of the ethyl and methyl substituents, as well as ring fragmentation.

Data Presentation

The prominent mass-to-charge ratios (m/z) and their relative intensities are summarized below. Data is compiled from the National Institute of Standards and Technology (NIST) database.[1]

m/z	Relative Intensity (%)	Proposed Fragment Ion
41	100	$[C_3H_5]^+$
55	85	$[C_4H_7]^+$
83	60	$[C_6H_{11}]^+$ (Loss of ethyl group)
97	25	$[C_7H_{13}]^+$ (Loss of methyl group)
112	15	$[C_8H_{16}]^+$ (Molecular Ion)

Experimental Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

Objective: To separate **1-Ethyl-2-methylcyclopentane** from a mixture and obtain its mass spectrum.

Instrumentation:

- Gas Chromatograph (GC) coupled to a Mass Spectrometer (MS) with an Electron Ionization (EI) source.
- Capillary Column: A non-polar column, such as one with a methyl silicone stationary phase, is suitable for separating alkanes.

Methodology:

- Sample Preparation: Prepare a dilute solution of **1-Ethyl-2-methylcyclopentane** in a volatile organic solvent (e.g., hexane or dichloromethane).
- GC Conditions:
 - Injector Temperature: 250 °C

- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
- Oven Temperature Program:
 - Initial temperature: 50 °C, hold for 2 minutes.
 - Ramp: Increase temperature at a rate of 10 °C/min to 200 °C.
 - Final hold: Hold at 200 °C for 5 minutes.
- Injection Mode: Split injection with a high split ratio (e.g., 50:1) to prevent column overloading.
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Source Temperature: 230 °C.
 - Quadrupole Temperature: 150 °C.
 - Mass Range: Scan from m/z 35 to 150.
 - Solvent Delay: Set a solvent delay to prevent the filament from being saturated by the solvent peak.
- Data Analysis: The total ion chromatogram (TIC) will show the retention time of **1-Ethyl-2-methylcyclopentane**. The mass spectrum corresponding to this peak is then analyzed to identify the molecular ion and major fragment ions.

Infrared (IR) Spectroscopy

The infrared spectrum of **1-Ethyl-2-methylcyclopentane** is dominated by absorptions corresponding to C-H stretching and bending vibrations of the alkane functional groups. The spectrum for the cis isomer is available in the NIST database.^[2]

Data Presentation

The following table summarizes the key absorption bands observed in the vapor-phase IR spectrum of **cis-1-Ethyl-2-methylcyclopentane**.

Wavenumber (cm ⁻¹)	Intensity	Assignment
2960-2850	Strong	C-H stretching (CH ₃ , CH ₂ , CH)
1465	Medium	CH ₂ scissoring and CH ₃ asymmetric bending
1375	Medium	CH ₃ symmetric bending
~720	Weak	CH ₂ rocking (less defined in cyclic systems)

Experimental Protocol: Fourier-Transform Infrared (FT-IR) Spectroscopy

Objective: To obtain the infrared absorption spectrum of **1-Ethyl-2-methylcyclopentane**.

Instrumentation:

- Fourier-Transform Infrared (FT-IR) Spectrometer.
- Gas cell with KBr windows for vapor-phase analysis, or salt plates (NaCl or KBr) for liquid-phase analysis.

Methodology (Vapor-Phase):

- Sample Preparation: Inject a small amount of liquid **1-Ethyl-2-methylcyclopentane** into an evacuated gas cell. The liquid will vaporize to fill the cell.
- Background Spectrum: Collect a background spectrum of the empty gas cell to account for atmospheric and instrumental interferences.
- Sample Spectrum: Place the gas cell containing the sample vapor in the IR beam path and collect the sample spectrum.

- **Data Processing:** The instrument software will automatically subtract the background spectrum from the sample spectrum to produce the final IR spectrum. The data is typically plotted as transmittance or absorbance versus wavenumber (cm^{-1}).

Methodology (Liquid-Phase):

- **Sample Preparation:** Place a drop of liquid **1-Ethyl-2-methylcyclopentane** between two salt plates to create a thin film.
- **Background Spectrum:** Collect a background spectrum with the empty salt plates in the beam path.
- **Sample Spectrum:** Mount the salt plates with the sample in the spectrometer and collect the sample spectrum.
- **Data Processing:** Process the data as described for the vapor-phase analysis.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Experimental NMR data for **1-Ethyl-2-methylcyclopentane** is not readily available in public databases. Therefore, predicted ^1H and ^{13}C NMR data are provided below. These predictions are based on computational models and should be used as a guide for spectral interpretation.

Predicted ^1H NMR Data

The predicted ^1H NMR spectrum of **1-Ethyl-2-methylcyclopentane** is complex due to the presence of multiple diastereotopic protons and overlapping signals in the aliphatic region.

Predicted Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~0.8-1.0	Triplet & Doublet	6H	-CH ₂ CH ₃ and -CHCH ₃
~1.0-1.8	Multiplets	10H	Cyclopentane ring protons and -CH ₂ CH ₃

Predicted ^{13}C NMR Data

The predicted ^{13}C NMR spectrum shows distinct signals for each carbon atom in the molecule.

Predicted Chemical Shift (ppm)	Carbon Assignment
~11-15	$-\text{CH}_2\text{CH}_3$
~18-22	$-\text{CHCH}_3$
~23-35	Cyclopentane ring CH_2 carbons
~38-45	$-\text{CHCH}_3$
~45-55	$-\text{CHCH}_2\text{CH}_3$

Experimental Protocol: ^1H and ^{13}C NMR Spectroscopy

Objective: To acquire the ^1H and ^{13}C NMR spectra of **1-Ethyl-2-methylcyclopentane**.

Instrumentation:

- NMR Spectrometer (e.g., 300 MHz or higher).
- 5 mm NMR tubes.

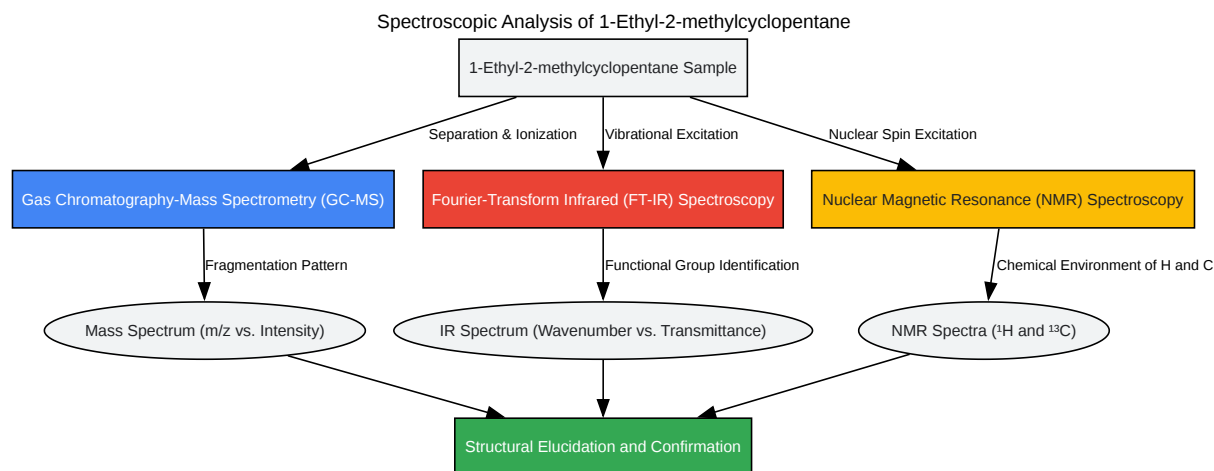
Methodology:

- Sample Preparation: Dissolve approximately 5-10 mg of **1-Ethyl-2-methylcyclopentane** in about 0.6-0.7 mL of a deuterated solvent (e.g., chloroform- d , CDCl_3). Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
- Instrument Setup:
 - Insert the sample into the NMR magnet.
 - Lock onto the deuterium signal of the solvent.
 - Shim the magnetic field to achieve optimal homogeneity.
 - Tune and match the probe for both ^1H and ^{13}C frequencies.

- ^1H NMR Acquisition:
 - Acquire the spectrum using a standard pulse sequence.
 - Set the spectral width to cover the expected range of proton signals (e.g., 0-10 ppm).
 - Use an appropriate number of scans to achieve a good signal-to-noise ratio.
- ^{13}C NMR Acquisition:
 - Acquire the spectrum using a proton-decoupled pulse sequence to obtain singlets for all carbon signals.
 - Set the spectral width to cover the expected range of carbon signals (e.g., 0-60 ppm for an alkane).
 - A larger number of scans will be required compared to ^1H NMR due to the lower natural abundance of ^{13}C .
- Data Processing:
 - Apply Fourier transformation to the Free Induction Decay (FID) to obtain the spectrum.
 - Phase the spectrum correctly.
 - Calibrate the chemical shift scale using the TMS signal at 0 ppm.
 - Integrate the peaks in the ^1H spectrum to determine the relative number of protons.

Spectroscopic Analysis Workflow

The logical flow of spectroscopic analysis for the characterization of **1-Ethyl-2-methylcyclopentane** can be visualized as follows:



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Caption: Workflow for the spectroscopic characterization of **1-Ethyl-2-methylcyclopentane**.

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References

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